

# In-Depth Technical Guide to the Physical Properties of Isopropyl Methyl Sulfide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropyl methyl sulfide*

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This technical guide provides a comprehensive overview of the core physical properties of **isopropyl methyl sulfide** (CAS No. 1551-21-9). The information is presented to support research, development, and quality control activities where this compound is utilized.

## Core Physical Properties

The fundamental physical characteristics of **isopropyl methyl sulfide** are summarized in the table below, providing a clear and concise reference for laboratory and development work.

Property	Value	Units	Reference(s)
Molecular Formula	C <sub>4</sub> H <sub>10</sub> S	-	[1][2][3][4][5]
Molecular Weight	90.19	g/mol	[1][5]
Appearance	Colorless to pale yellow liquid	-	[6]
Boiling Point	82.0 - 83.0	°C	[1][5][6]
Melting Point	-101.48	°C	[1][5]
Density	0.828	g/cm <sup>3</sup> at 20°C	
Refractive Index (n <sub>D</sub> )	1.437	at 20°C	
Vapor Pressure	87.4	mmHg at 25°C	[6]
Flash Point	-14.5	°C	[6]
Solubility in Water	3417	mg/L at 25°C (estimated)	[6]
Solubility in Organic Solvents	Soluble	in alcohol	[6]

## Experimental Protocols

Accurate determination of physical properties is paramount for the reliable use of chemical substances in research and development. The following sections detail the methodologies for measuring the key physical properties of volatile liquids such as **isopropyl methyl sulfide**.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a volatile compound like **isopropyl methyl sulfide**, several methods can be employed. The Thiele tube method is a common and effective technique for small sample volumes.[7]

Method: Thiele Tube

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (mineral oil or silicone oil), and a heat source.
- Procedure:
  - A small amount of **isopropyl methyl sulfide** is placed in the small test tube.
  - A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
  - The test tube assembly is attached to a thermometer.
  - The entire assembly is placed in a Thiele tube containing heating oil, ensuring the sample is below the oil level.
  - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
  - As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
  - The heat source is then removed, and the apparatus is allowed to cool slowly.
  - The boiling point is the temperature at which the liquid is drawn back into the capillary tube.[\[7\]](#)

Safety Precaution: Due to the volatile and odorous nature of **isopropyl methyl sulfide**, this procedure should be performed in a well-ventilated fume hood.[\[8\]](#)[\[9\]](#)

## Determination of Density

Density is the mass per unit volume of a substance. For volatile liquids, care must be taken to minimize evaporation during measurement. The oscillating U-tube digital density meter is a precise and suitable method.[\[10\]](#)

Method: Digital Density Meter

- Apparatus: Digital density meter with an oscillating U-tube, syringe for sample injection.

- Procedure:
  - The instrument is calibrated using dry air and deionized water at the desired temperature (e.g., 20°C).
  - A small volume of **isopropyl methyl sulfide** is drawn into a syringe. To minimize evaporation, the syringe should be free of air bubbles and the sample should be at thermal equilibrium with the instrument.
  - The sample is carefully injected into the oscillating U-tube of the density meter, ensuring no bubbles are introduced.
  - The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
  - This frequency change is used in conjunction with the calibration data to determine the density of the liquid.[10]

Handling Consideration: The use of a syringe for sample introduction helps to contain the volatile and odorous compound, preventing its release into the laboratory environment.[8]

## Determination of Refractive Index

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property that can be used for identification and purity assessment.

Method: Abbe Refractometer

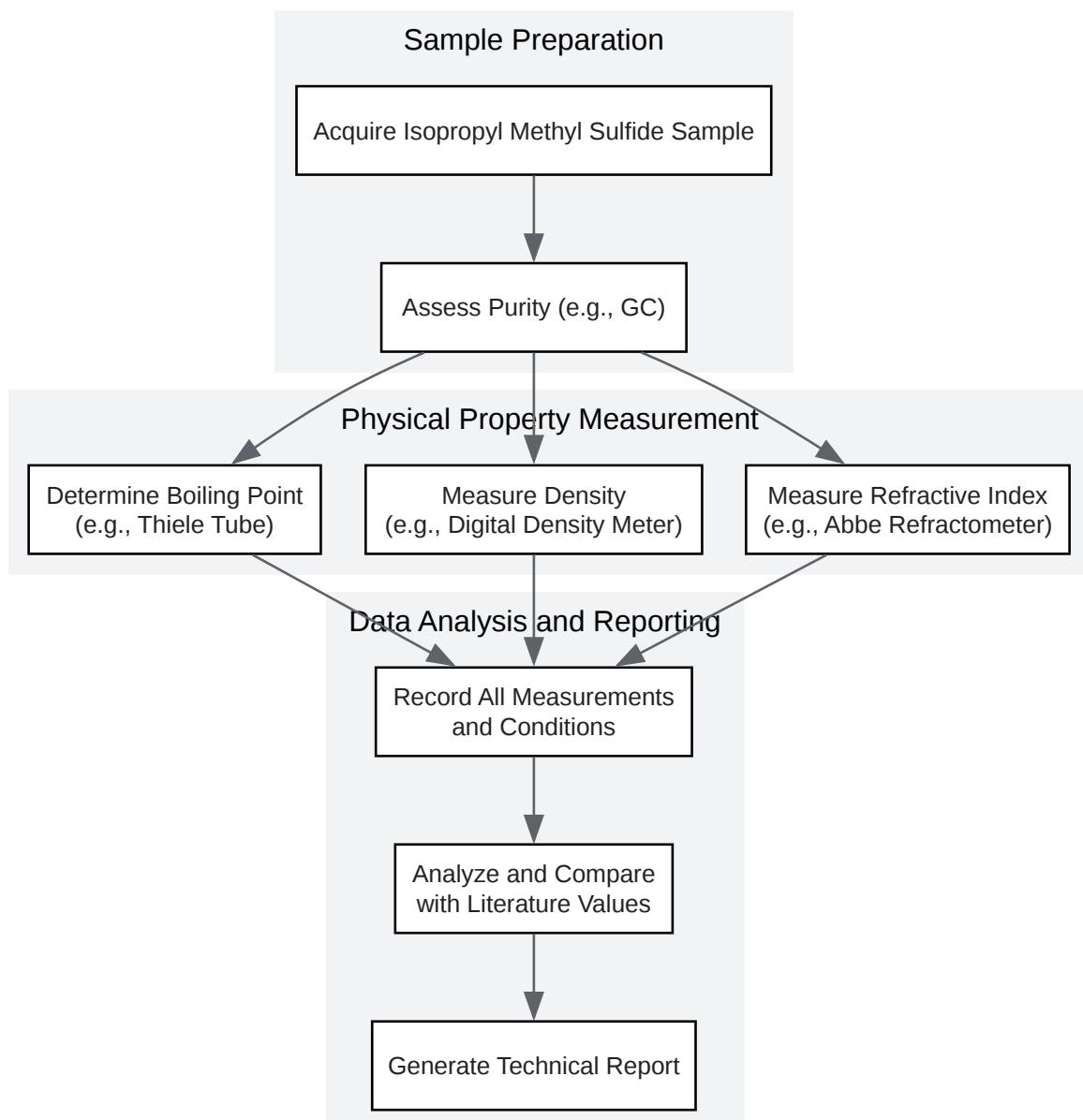
- Apparatus: Abbe refractometer, light source (typically a sodium D-line lamp), and a pipette or dropper.
- Procedure:
  - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry completely.
  - A few drops of **isopropyl methyl sulfide** are placed on the surface of the lower prism.

- The prisms are closed and locked to spread the liquid into a thin film.
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the adjustment knob is turned until the light and dark fields are brought into view.
- The compensator knob is adjusted to eliminate any color fringe at the borderline of the light and dark fields, resulting in a sharp, achromatic line.
- The adjustment knob is used to center the borderline on the crosshairs of the eyepiece.
- The refractive index is then read directly from the instrument's scale. The temperature should be recorded as the refractive index is temperature-dependent.

Volatile Compound Consideration: Due to the volatility of **isopropyl methyl sulfide**, the measurement should be taken quickly after applying the sample to the prism to prevent evaporation, which would alter the reading.

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid chemical like **isopropyl methyl sulfide**.



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Caption: Workflow for Physical Property Determination.

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Physical Properties of Isopropyl Methyl Sulfide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074500#isopropyl-methyl-sulfide-physical-properties]

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